

Maltol Propionate in Cosmetic Science: An In-depth Technical Guide

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Compound of Interest

Compound Name: Maltol propionate

CAS No.: 68555-63-5

Cat. No.: B1583710

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Executive Summary

Maltol propionate, a derivative of the naturally occurring organic compound maltol, is a multifunctional ingredient with emerging applications in cosmetic science. Possessing a unique and pleasant aroma, it serves as a fragrance agent, imparting sweet, caramel, and fruity notes to formulations. Beyond its olfactory contributions, **maltol propionate** is valued for its antioxidant and skin-conditioning properties, making it a versatile component in a range of skincare and personal care products.^[1] This technical guide provides a comprehensive overview of **maltol propionate**, including its physicochemical properties, known applications in cosmetics, and relevant biological activities, with a focus on its antioxidant and potential anti-inflammatory effects. Due to the limited publicly available data specifically on **maltol propionate**'s biological efficacy, this guide also incorporates data from its parent compound, maltol, to infer potential mechanisms and benefits. Detailed experimental protocols for evaluating the performance of **maltol propionate** in cosmetic formulations are also presented.

Physicochemical Properties of Maltol Propionate

Maltol propionate, also known as 2-methyl-4-oxo-4H-pyran-3-yl propionate, is the ester of maltol and propionic acid.[1] Its chemical structure combines the pyrone ring of maltol with a propionate group, influencing its solubility and sensory characteristics. A summary of its key physicochemical properties is provided in Table 1.

Property	Value	Reference
Chemical Name	2-Methyl-4-oxo-4H-pyran-3-yl propionate	[1]
Synonyms	Maltol propionate, Veltol propionate	[2]
CAS Number	68555-63-5	[1]
Molecular Formula	C ₉ H ₁₀ O ₄	[1]
Molecular Weight	182.17 g/mol	[1]
Appearance	White to pale yellow crystalline solid or liquid	[1]
Odor Profile	Sweet, caramel, breadly, with fruity (strawberry, jammy) notes	[2]
Melting Point	40 - 48 °C	[1]
Boiling Point	152 - 155 °C	[1]
Solubility	Soluble in alcohol; Insoluble in water	[3]
Purity (typical)	≥ 98% (GC)	[1]

Applications in Cosmetic Science

Maltol propionate's utility in cosmetics stems from its diverse functional attributes:

- **Fragrance Ingredient:** Its primary application is as a fragrance component in perfumes, lotions, and creams.[1] It imparts a warm, sweet, and gourmand scent with nuances of baked goods and berries.[2]

- **Antioxidant:** **Maltol propionate** is described as having antioxidant properties, which can help protect the skin from oxidative stress induced by environmental aggressors such as UV radiation and pollution.^[1] This activity is likely attributable to the maltol moiety.
- **Skin-Conditioning Agent:** It is also categorized as a skin-conditioning agent, suggesting it may help to improve the appearance and feel of the skin.^[1]
- **Stabilizer:** In some contexts, it is mentioned as an effective stabilizer, contributing to the shelf-life and quality of cosmetic formulations.^[1]

Biological Activity and Mechanism of Action

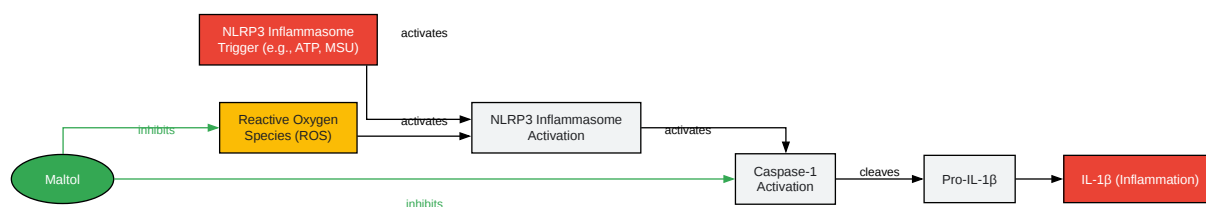
While specific studies on the biological mechanisms of **maltol propionate** in skin are limited, the activities of its parent compound, maltol, have been more extensively researched. It is plausible that **maltol propionate** may exert similar effects, potentially after enzymatic hydrolysis to maltol in the skin.

Antioxidant Activity

Maltol has been shown to possess potent antioxidant properties. It can scavenge free radicals and chelate metal ions, thereby mitigating oxidative damage. One study indicated that maltol can inhibit the activation of the NLRP3 inflammasome, a key component of the inflammatory response that is also linked to oxidative stress.^[4] The anti-inflammatory mechanism of maltol involves the inhibition of reactive oxygen species (ROS) production and caspase-1 activity.^[4]

Potential Anti-Inflammatory Effects

Research on maltol has demonstrated its ability to suppress inflammatory responses. For instance, maltol has been shown to inhibit the activation of the NLRP3 and non-canonical inflammasomes in macrophages.^[4] This suggests a potential role for **maltol propionate** in soothing irritated skin and in formulations for sensitive skin types.



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Figure 1: Postulated anti-inflammatory signaling pathway of maltol.

Experimental Protocols

The following sections provide detailed methodologies for key experiments to evaluate the efficacy and stability of **maltol propionate** in cosmetic formulations.

In Vitro Antioxidant Capacity Assessment: DPPH Assay

This protocol describes the determination of the free radical scavenging activity of **maltol propionate** using the 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay.

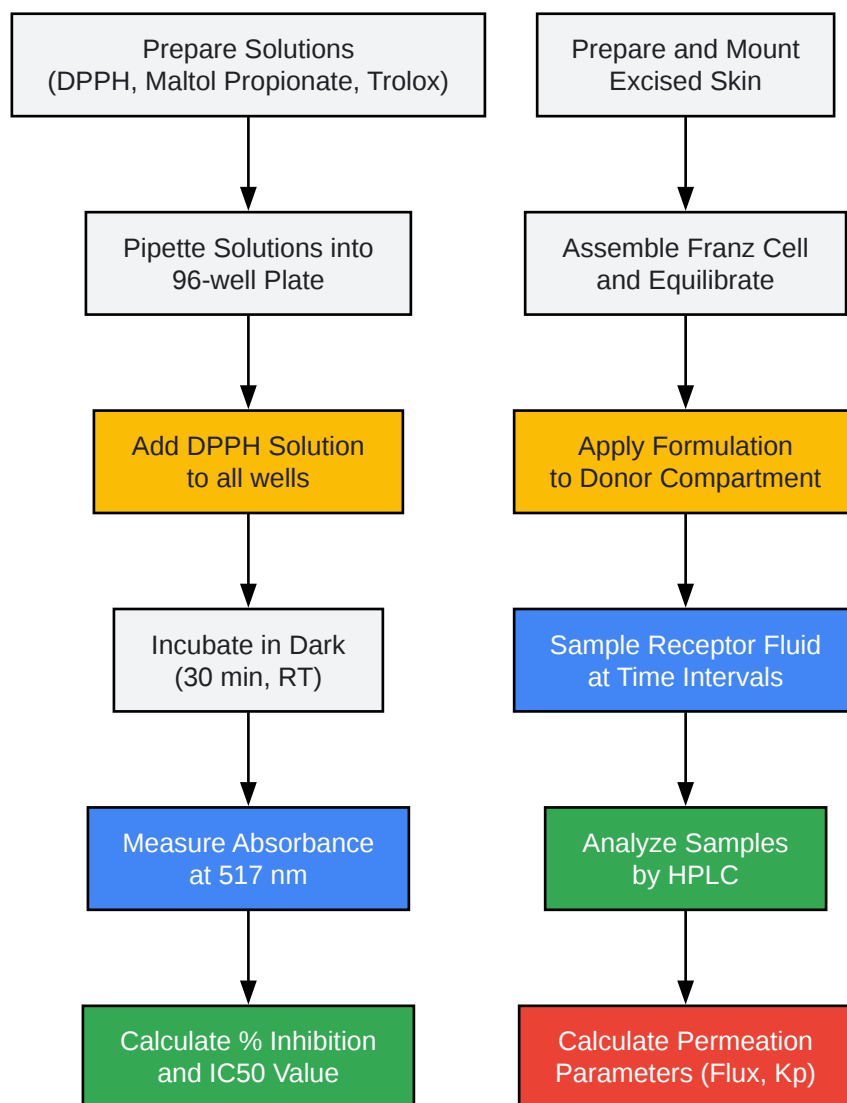
5.1.1 Materials and Reagents

- **Maltol propionate**
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol (analytical grade)
- Trolox (6-hydroxy-2,5,7,8-tetramethylchroman-2-carboxylic acid) as a positive control
- 96-well microplate
- Microplate reader capable of measuring absorbance at 517 nm

5.1.2 Procedure

- Preparation of Solutions:
 - Prepare a stock solution of DPPH (0.1 mM) in methanol.
 - Prepare a stock solution of **maltol propionate** (e.g., 10 mg/mL) in methanol.
 - Prepare a series of dilutions of **maltol propionate** from the stock solution (e.g., 10, 25, 50, 100, 250, 500 µg/mL).
 - Prepare a series of dilutions of Trolox to serve as a standard curve (e.g., 0-100 µM).
- Assay:
 - In a 96-well microplate, add 50 µL of each **maltol propionate** dilution to triplicate wells.
 - Add 50 µL of each Trolox dilution to triplicate wells for the standard curve.
 - Add 50 µL of methanol to triplicate wells to serve as a blank.
 - Add 150 µL of the DPPH solution to all wells.
 - Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement:
 - Measure the absorbance of each well at 517 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of DPPH radical scavenging activity using the following formula:
$$\% \text{ Inhibition} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] * 100$$
where A_{control} is the absorbance of the blank and A_{sample} is the absorbance of the **maltol propionate** or Trolox.
 - Plot the % inhibition against the concentration of **maltol propionate** to determine the IC₅₀ value (the concentration required to inhibit 50% of the DPPH radicals).

- The antioxidant capacity can also be expressed as Trolox equivalents (TEAC) by comparing the results to the Trolox standard curve.



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